

Prallethrin solubility in water and various organic solvents

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Compound of Interest

Compound Name: **Prallethrin**

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Prallethrin Solubility: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Prallethrin** in water and various organic solvents. The information is compiled from technical data sheets and regulatory guidelines to support research, development, and formulation activities.

Core Data Summary

Prallethrin, a synthetic pyrethroid insecticide, exhibits distinct solubility characteristics that are crucial for its formulation and application. It is characterized by its low solubility in aqueous solutions and high solubility in a range of organic solvents.

Quantitative Solubility Data

The following table summarizes the quantitative solubility data for **Prallethrin** in water and selected organic solvents.

Solvent	Solubility	Temperature	pH	Reference Method
Water	8.03 mg/L (0.00803 g/L)	25°C	5.5 - 5.6	EPA Guideline CG-1500
Hexane	> 500,000 mg/L (> 500 g/kg)	20 - 25°C	N/A	Not Specified
Methanol	> 500,000 mg/L (> 50% at normal temp.)	20 - 25°C	N/A	Not Specified
Xylene	> 500,000 mg/L (> 500 g/kg)	20 - 25°C	N/A	Not Specified
Ethanol	Highly Soluble	Not Specified	N/A	Not Specified
Acetone	Highly Soluble	Not Specified	N/A	Not Specified
Toluene	Highly Soluble	Not Specified	N/A	Not Specified
Acetonitrile	A solution was prepared, implying good solubility.	Not Specified	N/A	Not Specified

Note: "Highly Soluble" and "> 50%" indicate qualitative or semi-quantitative data from various sources. The term "soluble in all common organic solvents" is also frequently used in technical literature.[1][2]

Qualitative Solubility Overview

- Water: **Prallethrin** is consistently described as "almost insoluble"[1], "negligible solubility"[2], "sparingly soluble"[3], and having "very low water solubility". This is corroborated by the quantitative data.
- Organic Solvents: It is readily soluble in a wide array of organic solvents, including hydrocarbons (hexane, toluene, xylene), alcohols (methanol, ethanol), and ketones (acetone). This high lipophilicity is a key characteristic.

Experimental Protocols

The standardized methods for determining the solubility data presented above are based on internationally recognized guidelines.

Water Solubility Determination (Based on OECD Guideline 105)

The water solubility of **Prallethrin** was determined following a method equivalent to the OECD Guideline 105, specifically the "Flask Method," which is suitable for substances with solubilities above 10^{-2} g/L.

Principle: A supersaturated solution of the test substance in water is prepared and allowed to equilibrate. After equilibration, the concentration of the dissolved substance in the aqueous phase is determined.

Apparatus:

- Constant temperature bath
- Shaking or stirring device
- Centrifuge (if necessary)
- Analytical instrumentation for concentration measurement (e.g., HPLC, GC)

Procedure:

- An excess amount of **Prallethrin** is added to a flask containing purified water of a known pH.
- The flask is sealed and agitated in a constant temperature bath (e.g., 25°C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- Preliminary tests are often conducted to estimate the time required to reach equilibrium.
- After equilibration, the mixture is allowed to stand to let suspended particles settle. If necessary, centrifugation or filtration is used to separate the aqueous phase from the undissolved substance.

- The concentration of **Prallethrin** in the clear aqueous phase is then determined using a suitable and validated analytical method.
- The procedure is repeated to ensure the results are reproducible.

Octanol-Water Partition Coefficient (Log P) Determination (Based on OECD Guideline 107)

The octanol-water partition coefficient (Log P or Log K_{o}) is a measure of a substance's lipophilicity. For **Prallethrin**, a Log P of 4.49 at 25°C was determined using the "Shake Flask Method" as described in OECD Guideline 107.

Principle: The partition coefficient is the ratio of the equilibrium concentrations of a substance dissolved in a two-phase system of n-octanol and water.

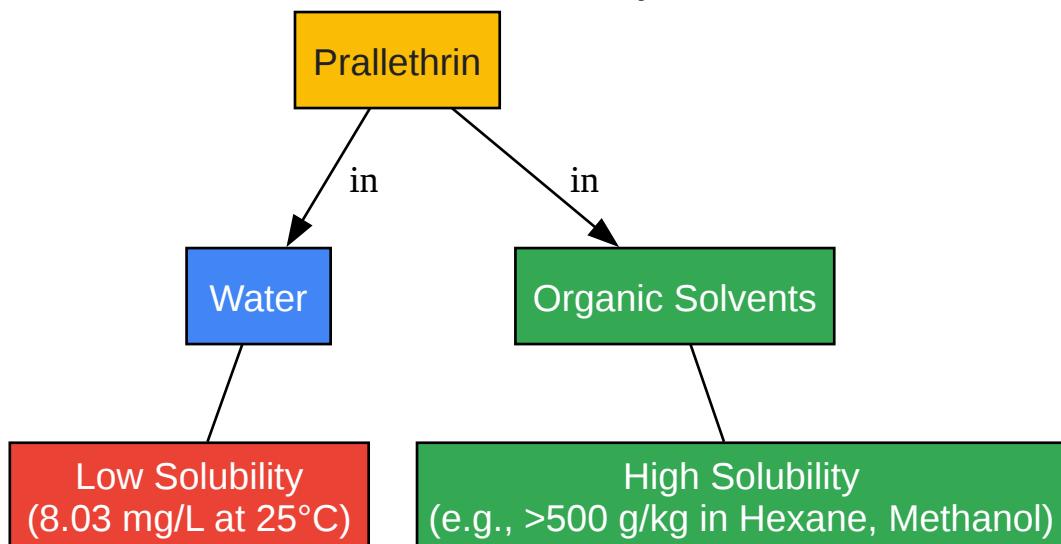
Procedure:

- A solution of **Prallethrin** is prepared in either n-octanol or water.
- This solution is mixed with the other solvent (pre-saturated with the first) in a vessel.
- The vessel is shaken until equilibrium is reached.
- The mixture is then centrifuged to ensure complete separation of the two phases.
- The concentration of **Prallethrin** in both the n-octanol and water phases is determined by an appropriate analytical method.
- The partition coefficient is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.

Visualizations

Prallethrin Solubility Profile

Prallethrin Solubility Profile

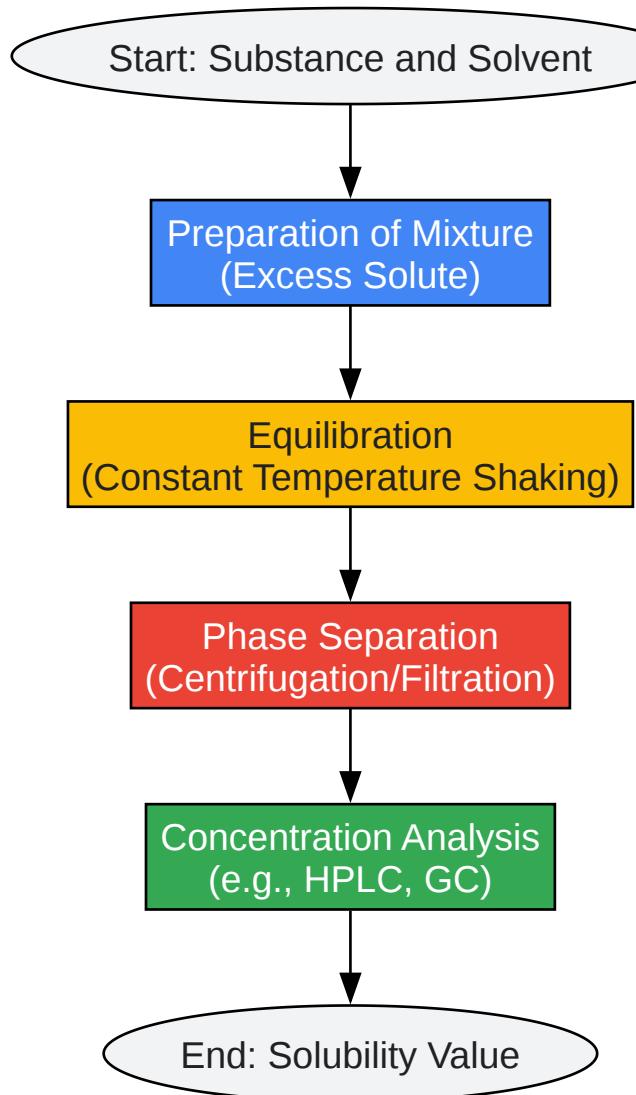


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Caption: A diagram illustrating the contrasting solubility of **Prallethrin** in water and organic solvents.

General Experimental Workflow for Solubility Determination

General Workflow for Solubility Determination



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Caption: A generalized workflow for the experimental determination of solubility.

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References

- 1. APPENDIX B: MEASUREMENT OF PARTITIONING (KOW) - ECETOC [ecetoc.org]
- 2. OECD 107, OECD 117 and OECD 123 - Phytosafe [phytosafe.com]
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